

An In-depth Technical Guide to 3-butyl-1H-indene

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Compound of Interest

Compound Name: 3-butyl-1H-indene

Cat. No.: B15494309

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical identifier and nomenclature for **3-butyl-1H-indene**, a substituted derivative of indene. Due to the specific nature of this compound, detailed experimental protocols, extensive quantitative data, and established signaling pathways are not widely available in publicly accessible literature. This document focuses on the foundational information critical for substance identification.

Chemical Identity

A precise understanding of a compound's identity is fundamental for all research and development activities. The Chemical Abstracts Service (CAS) number and the International Union of Pure and Applied Chemistry (IUPAC) name are the universally accepted standards for chemical substance identification.

Identifier	Value
CAS Number	2294-88-4[1]
IUPAC Name	3-butyl-1H-indene

The IUPAC name, **3-butyl-1H-indene**, describes a bicyclic aromatic hydrocarbon consisting of a benzene ring fused to a five-membered ring, with a butyl group attached to the third carbon of

the indene ring system. The "1H" designation specifies the position of the saturated carbon atom in the five-membered ring.

Further detailed experimental data, including comprehensive protocols and specific signaling pathway involvement, is not readily available from general chemical databases and literature searches. Researchers interested in the specific biological or chemical properties of **3-butyl-1H-indene** would need to consult specialized chemical suppliers or undertake primary research to establish such data.

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References

- 1. 3-butyl-1H-indene [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-butyl-1H-indene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15494309#3-butyl-1h-indene-cas-number-and-iupac-name]

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